

Essential Safety and Handling Guide for Aluminum Sec-Butoxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Sec-butoxide**

Cat. No.: **B8327801**

[Get Quote](#)

This guide provides critical safety protocols, operational procedures, and disposal plans for handling aluminum **sec-butoxide** (also known as aluminum tri-**sec-butoxide**) in a laboratory setting. Adherence to these guidelines is essential for ensuring the safety of all personnel.

Immediate Safety Concerns

Aluminum **sec-butoxide** is a flammable, corrosive, and moisture-sensitive liquid and vapor.[\[1\]](#) [\[2\]](#) It can cause severe burns to the skin, eyes, and respiratory and digestive tracts.[\[1\]](#)[\[2\]](#) The substance is also air-sensitive and reacts with moisture.[\[1\]](#) Inhalation may be fatal due to potential spasms, inflammation, and edema of the larynx and bronchi.[\[1\]](#)

Operational Plan: Handling Aluminum Sec-Butoxide

Strict adherence to the following procedures is mandatory when working with aluminum **sec-butoxide**.

Engineering Controls

- Ventilation: Always handle aluminum **sec-butoxide** inside a certified chemical fume hood to maintain low airborne concentrations.[\[1\]](#)[\[2\]](#)
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[3\]](#)[\[4\]](#)

- Ignition Sources: All work must be conducted away from open flames, sparks, and hot surfaces.[\[2\]](#) Use explosion-proof electrical and ventilating equipment.[\[3\]](#)

Required Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against exposure.[\[5\]](#) The following equipment is required:

- Eye and Face Protection: Wear chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[1\]](#)[\[2\]](#) A face shield should be used in conjunction with goggles for tasks with a higher risk of splashing.[\[5\]](#)[\[6\]](#)
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., Nitrile rubber) to prevent any skin contact.[\[1\]](#)[\[6\]](#) Always inspect gloves before use and use proper removal techniques.
 - Protective Clothing: Wear a flame-retardant lab coat, apron, or coveralls to protect the body from spills.[\[1\]](#)[\[7\]](#) For maximum protection, a fully encapsulated chemical suit may be necessary in high-risk situations.[\[5\]](#)
- Foot Protection: Closed-toe shoes are mandatory. Chemical-resistant boots are recommended to protect feet from potential spills.[\[5\]](#)[\[7\]](#)
- Respiratory Protection: If working outside of a fume hood or if exposure limits are at risk of being exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Handling Procedure

- Preparation: Before starting, ensure all necessary PPE is worn correctly and engineering controls are functioning. Ground and bond all containers and receiving equipment when transferring material to prevent static discharge.[\[1\]](#)
- Dispensing: Use only spark-proof tools for all operations.[\[1\]](#)[\[2\]](#)
- During Operation: Avoid all contact with eyes, skin, and clothing.[\[2\]](#) Do not eat, drink, or smoke in the work area.

- Post-Handling: Wash hands and face thoroughly with soap and water after handling the substance.[1] Immediately change any contaminated clothing.

Emergency Protocols

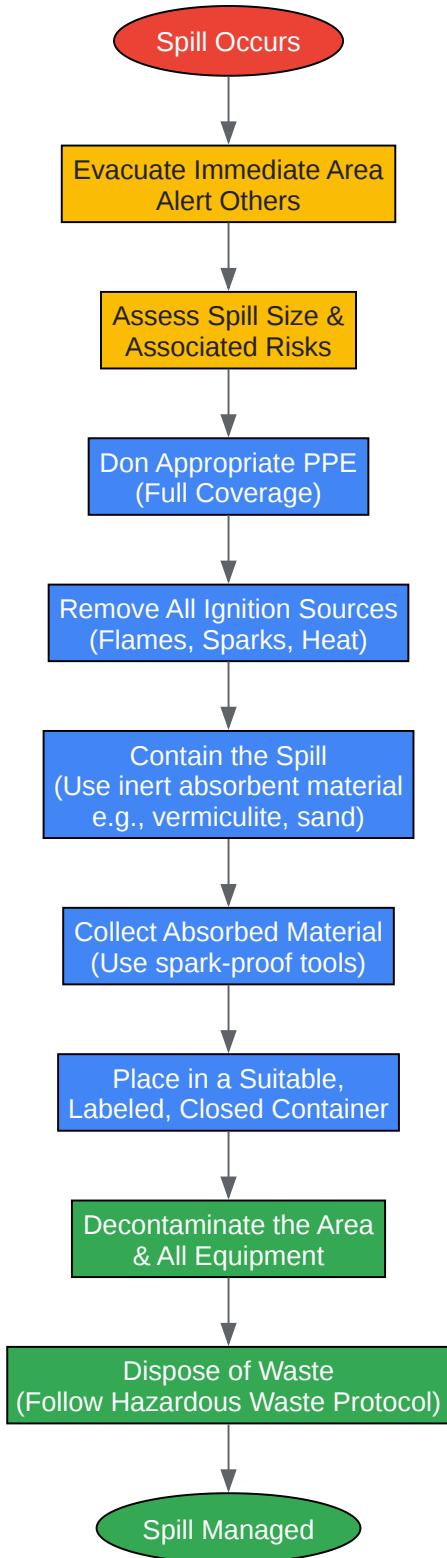
First Aid Measures

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[1][8]
- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[1][8]
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.[1][2]
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2]

Spill Response Workflow

The following diagram outlines the logical workflow for responding to an aluminum **sec-butoxide** spill.

Workflow for Aluminum Sec-Butoxide Spill

[Click to download full resolution via product page](#)

Caption: Logical workflow for handling an aluminum **sec-butoxide** spill.

Disposal Plan

Chemical waste generators must adhere to federal, state, and local regulations for hazardous waste disposal.[\[1\]](#)[\[2\]](#)

- Waste Collection: Collect all aluminum **sec-butoxide** waste, including contaminated absorbent materials and disposable PPE, in a dedicated, properly labeled, and sealed container.[\[3\]](#)
- Storage: Store the waste container in a cool, dry, well-ventilated area designated for hazardous waste, away from incompatible materials and ignition sources.[\[1\]](#)[\[4\]](#)
- Disposal: Arrange for pickup and disposal through a licensed hazardous waste disposal company. Do not mix with other waste streams. Handle uncleaned containers as you would the product itself.

Chemical Data Summary

The following table summarizes key quantitative data for aluminum **sec-butoxide**.

Property	Value
CAS Number	2269-22-9
Molecular Formula	C ₁₂ H ₂₇ AlO ₃
Molecular Weight	246.33 g/mol [2]
Appearance	Viscous liquid, may be light yellow [9]
Boiling Point	200 - 206 °C @ 30 mmHg [1][2]
Flash Point	27 °C (80.6 °F) [1][9]
Autoignition Temperature	406 °C (762.8 °F) [1][3]
Explosion Limits	Lower: 1.7% vol / Upper: 9.8% vol [1][8]
Specific Gravity / Density	0.960 - 0.967 g/cm ³ [2][3]
Solubility	Decomposes in water [2][3]
ACGIH Exposure Limit	2 mg/m ³ TWA (as Al, for soluble aluminum salts) [1]
NIOSH Exposure Limit	2 mg/m ³ TWA (as Al, for soluble aluminum salts) [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. isg.ku.edu.tr [isg.ku.edu.tr]
- 3. fishersci.com [fishersci.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. sams-solutions.com [sams-solutions.com]

- 6. hsa.ie [hsa.ie]
- 7. google.com [google.com]
- 8. fishersci.com [fishersci.com]
- 9. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Aluminum Sec-Butoxide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8327801#personal-protective-equipment-for-handling-sec-butoxide\]](https://www.benchchem.com/product/b8327801#personal-protective-equipment-for-handling-sec-butoxide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com